

HKGreen-4I: A Technical Guide for Oxidative Stress Research

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Compound of Interest

Compound Name: *HKGreen-4I*

Cat. No.: *B8136118*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **HKGreen-4I**, a highly sensitive and selective fluorescent probe for the detection of peroxynitrite (ONOO⁻), a key player in oxidative stress. This document outlines the probe's core properties, experimental applications, and its relevance in studying cellular signaling pathways impacted by oxidative damage.

Core Properties of HKGreen-4I

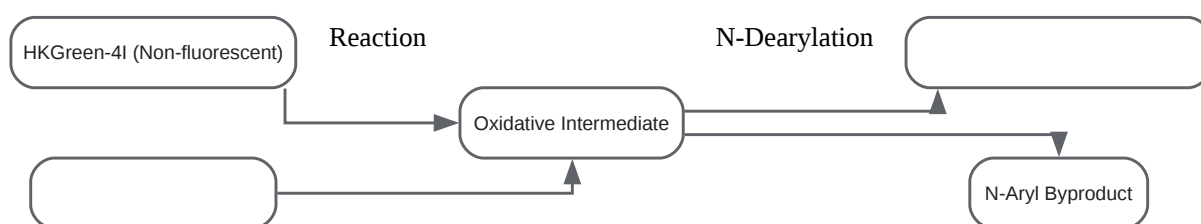
HKGreen-4I is a green fluorescent probe that exhibits a significant increase in fluorescence intensity upon reaction with peroxynitrite.^{[1][2]} Its "turn-on" mechanism makes it an excellent tool for imaging and quantifying peroxynitrite in living cells and tissues.^{[1][2]}

Quantitative Data Summary

Property	Value	Reference
Excitation Wavelength (λ_{ex})	520 nm	[3]
Emission Wavelength (λ_{em})	543 nm	
Quantum Yield (Φ) - Before ONOO ⁻	~0.001	
Quantum Yield (Φ) - After ONOO ⁻	>0.29 (estimated from >290-fold fluorescence increase)	
Detection Limit	As low as 10 nM	
Selectivity	High selectivity for ONOO ⁻ over other reactive oxygen species (ROS) and reactive nitrogen species (RNS) such as H ₂ O ₂ , O ₂ ⁻ , NO, and HOCl.	
Reaction Time	Rapid	

Mechanism of Action: Oxidative N-Dearylation

The high selectivity and sensitivity of **HKGreen-4I** towards peroxynitrite are attributed to a specific chemical reaction known as oxidative N-dearylation. In its native state, the fluorescence of the rhodamine-based fluorophore in **HKGreen-4I** is quenched. Upon interaction with peroxynitrite, the N-aryl group is cleaved, leading to the release of the highly fluorescent rhodamine core. This process results in a dramatic, dose-dependent increase in fluorescence intensity.



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Mechanism of **HKGreen-4I** activation by peroxynitrite.

Experimental Protocols

The following are generalized protocols for the use of **HKGreen-4I** in cell-based assays. Optimal conditions may vary depending on the cell type and experimental setup.

Preparation of Stock and Working Solutions

- Stock Solution (10 mM): Dissolve 1 mg of **HKGreen-4I** in 150 μ L of anhydrous dimethyl sulfoxide (DMSO). Store the stock solution at -20°C , protected from light. Avoid repeated freeze-thaw cycles.
- Working Solution (1-10 μ M): Dilute the stock solution in a serum-free medium or phosphate-buffered saline (PBS) to the desired final concentration. The optimal concentration should be determined empirically for each cell type and application.

Staining of Suspension Cells

- Centrifuge the cell suspension to pellet the cells.
- Wash the cells once with PBS.
- Resuspend the cells in the **HKGreen-4I** working solution.
- Incubate for 15-30 minutes at 37°C , protected from light.
- Centrifuge the cells to remove the loading solution.
- Wash the cells once with PBS.
- Resuspend the cells in the desired buffer or medium for analysis.

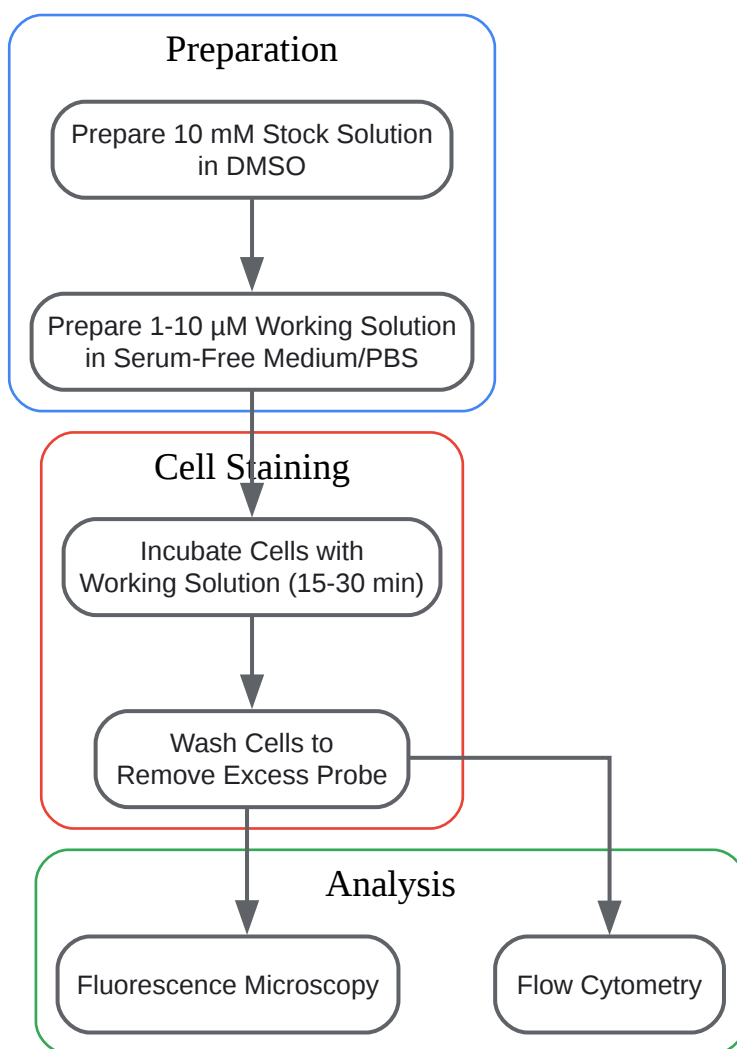
Staining of Adherent Cells

- Grow adherent cells on coverslips or in culture dishes.
- Remove the culture medium.

- Add the **HKGreen-4I** working solution to cover the cells.
- Incubate for 15-30 minutes at 37°C, protected from light.
- Remove the loading solution.
- Wash the cells twice with a serum-free medium or PBS.
- The cells are now ready for imaging.

Flow Cytometry Analysis

- Prepare and stain cells with **HKGreen-4I** as described above.
- After the final wash, resuspend the cells in a suitable buffer for flow cytometry (e.g., PBS with 1% fetal bovine serum).
- Analyze the cells on a flow cytometer equipped with a 488 nm or 532 nm laser for excitation.
- Collect the fluorescence emission in the green channel (typically around 530/30 nm).
- Gate on the live cell population based on forward and side scatter properties.
- Analyze the fluorescence intensity of the **HKGreen-4I** signal in the gated population.



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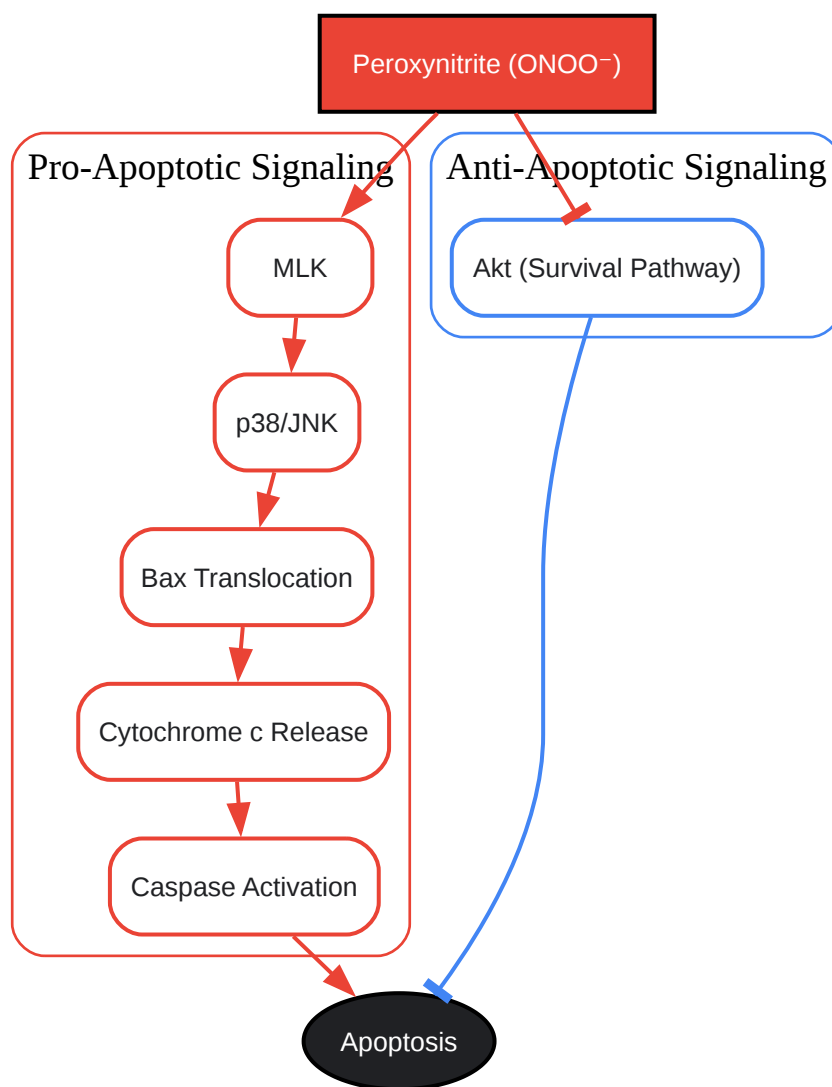
Experimental workflow for using **HKGreen-4I**.

Relevance in Oxidative Stress Studies: Signaling Pathways

Peroxynitrite is a potent and versatile oxidant that can modulate various signaling pathways, leading to cellular dysfunction and death. **HKGreen-4I** is a valuable tool for dissecting the role of peroxynitrite in these processes.

Apoptosis

Peroxynitrite is a known inducer of apoptosis. It can activate pro-apoptotic signaling cascades, including the Mitogen-Activated Protein Kinase (MAPK) pathway, while simultaneously inhibiting pro-survival pathways like the PI3K/Akt pathway.

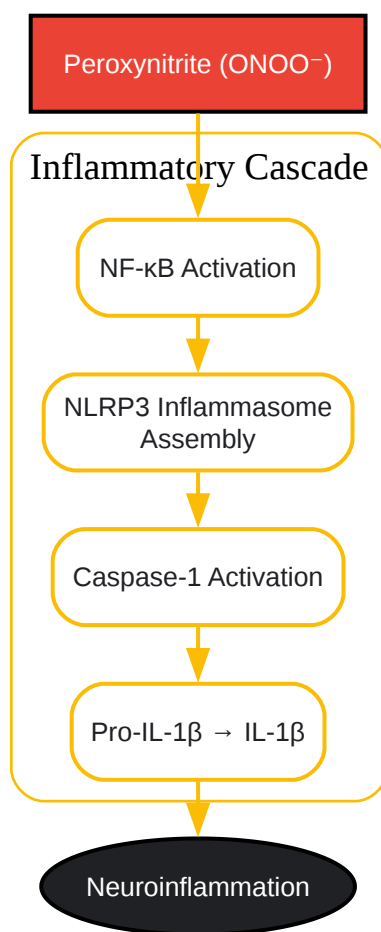


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Peroxynitrite-mediated apoptosis signaling.

Neuroinflammation

In the central nervous system, peroxynitrite contributes to neuroinflammation by activating microglia and promoting the release of pro-inflammatory cytokines. This process is often mediated by the activation of transcription factors like NF- κ B and the assembly of the NLRP3 inflammasome.

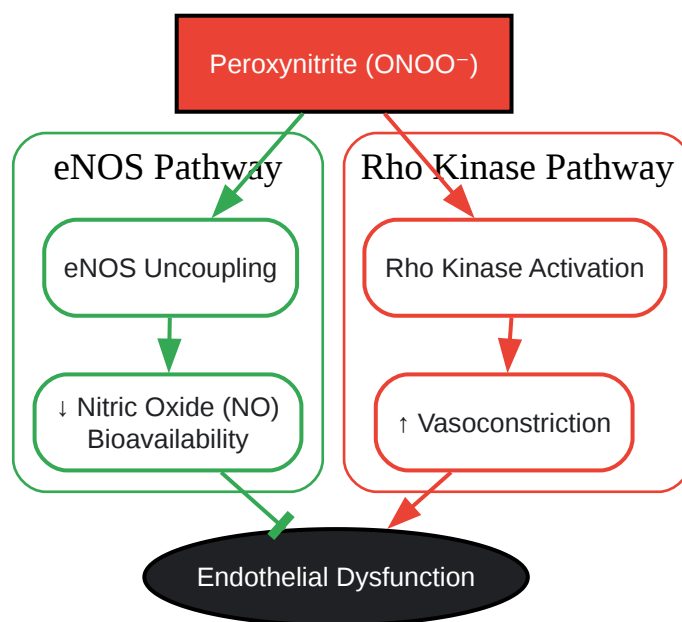


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Peroxynitrite's role in neuroinflammation.

Endothelial Dysfunction

Peroxynitrite is a key mediator of endothelial dysfunction, a hallmark of many cardiovascular diseases. It can uncouple endothelial nitric oxide synthase (eNOS), reducing the bioavailability of vasoprotective nitric oxide (NO), and activate pro-contractile signaling pathways, such as the Rho kinase pathway.



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Peroxynitrite and endothelial dysfunction.

Conclusion

HKGreen-4I is a powerful and reliable tool for the investigation of peroxynitrite-mediated oxidative stress. Its high sensitivity, selectivity, and straightforward application in cellular imaging and flow cytometry make it an invaluable asset for researchers in academia and the pharmaceutical industry. By enabling the precise detection and quantification of peroxynitrite, **HKGreen-4I** facilitates a deeper understanding of the molecular mechanisms underlying various pathologies and provides a platform for the development of novel therapeutic strategies targeting oxidative damage.

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References

- 1. researchgate.net [researchgate.net]

- 2. Molecular imaging of peroxynitrite with HKGreen-4 in live cells and tissues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. file.medchemexpress.com [file.medchemexpress.com]
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